

Addressing low VDR activation with Becocalcidiol in cell lines

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Compound of Interest

Compound Name: *Becocalcidiol*

Cat. No.: *B1667902*

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Technical Support Center: Becocalcidiol and VDR Activation

Welcome to the technical support center for **Becocalcidiol**. This resource is designed for researchers, scientists, and drug development professionals. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address challenges related to low Vitamin D Receptor (VDR) activation in cell line experiments involving **Becocalcidiol**.

Frequently Asked Questions (FAQs)

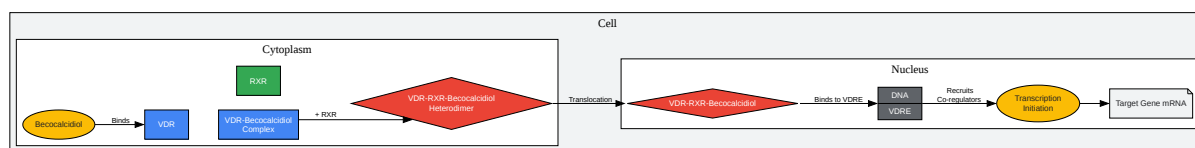
Q1: What is **Becocalcidiol** and what is its mechanism of action?

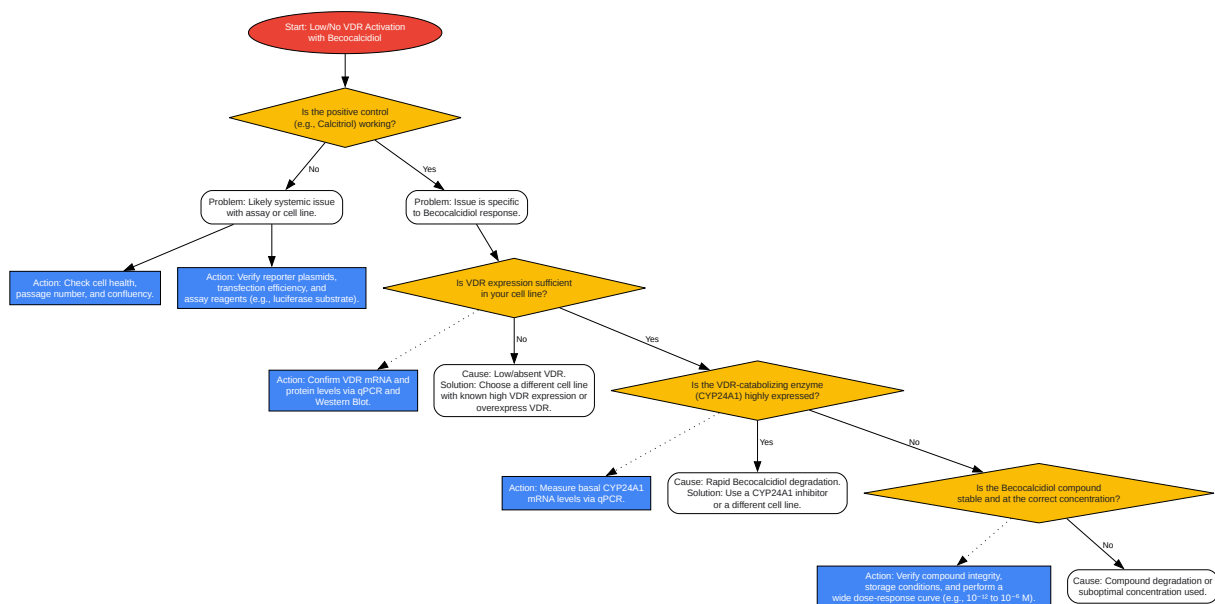
A1: **Becocalcidiol** is a synthetic analog of vitamin D3. Its biological effects are primarily mediated through the Vitamin D Receptor (VDR), a member of the nuclear receptor superfamily of transcription factors. The mechanism follows the classical genomic pathway for vitamin D analogs^{[1][2]}:

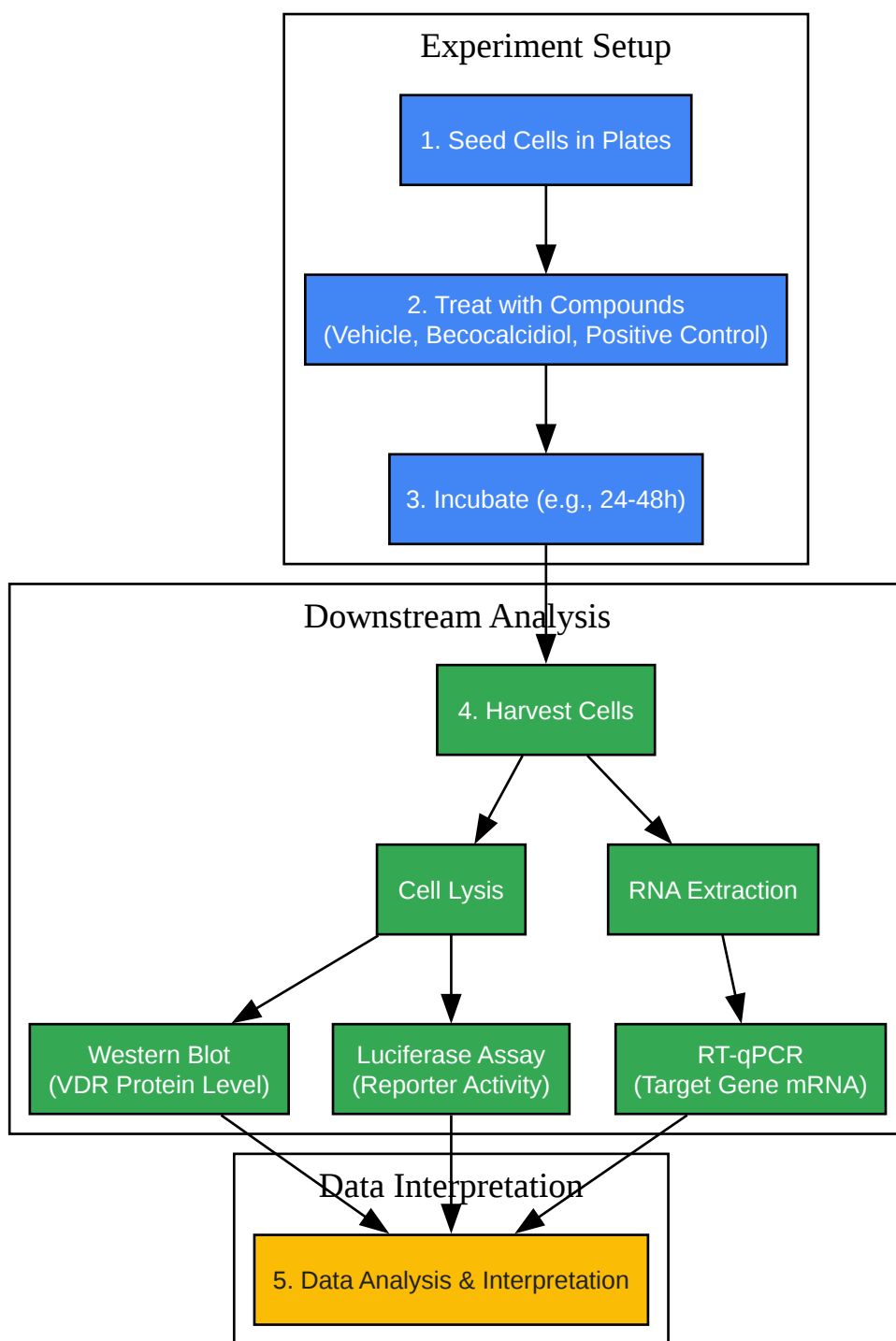
- **Ligand Binding:** **Becocalcidiol** enters the cell and binds to the VDR in the cytoplasm or nucleus.
- **Heterodimerization:** This binding event causes a conformational change in the VDR, leading it to form a heterodimer with the Retinoid X Receptor (RXR).^{[3][4]}

- **VDRE Binding:** The VDR-RXR complex translocates to the nucleus and binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) located in the promoter regions of target genes.[\[2\]](#)[\[5\]](#)
- **Gene Transcription:** The complex then recruits co-activator or co-repressor proteins to modulate the transcription of VDR target genes, which are involved in processes like cell cycle regulation, differentiation, and immune response.[\[4\]](#)[\[6\]](#)

VDR Signaling Pathway with Becocalcidiol







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